Application Notes & Protocols: A Guide to Sonogashira Coupling with (S)-2-Ethynylpiperidine

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Compound of Interest

Compound Name:	*(S)-2-Ethynylpiperidine hydrochloride*
Cat. No.:	*B8241718*

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This document provides a comprehensive guide to performing the Sonogashira cross-coupling reaction using the chiral building block, (S)-2-ethynylpiperidine. The protocol is designed to be both a practical laboratory guide and an in-depth resource, offering insights into the mechanistic underpinnings and critical parameters that govern the success of this powerful carbon-carbon bond-forming reaction.

The Sonogashira coupling, a cornerstone of modern organic synthesis, facilitates the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[1] This reaction is particularly valuable in medicinal chemistry and materials science for the construction of complex molecular architectures.[1] The use of chiral building blocks like (S)-2-ethynylpiperidine introduces stereochemistry, a critical consideration in the development of new therapeutic agents.

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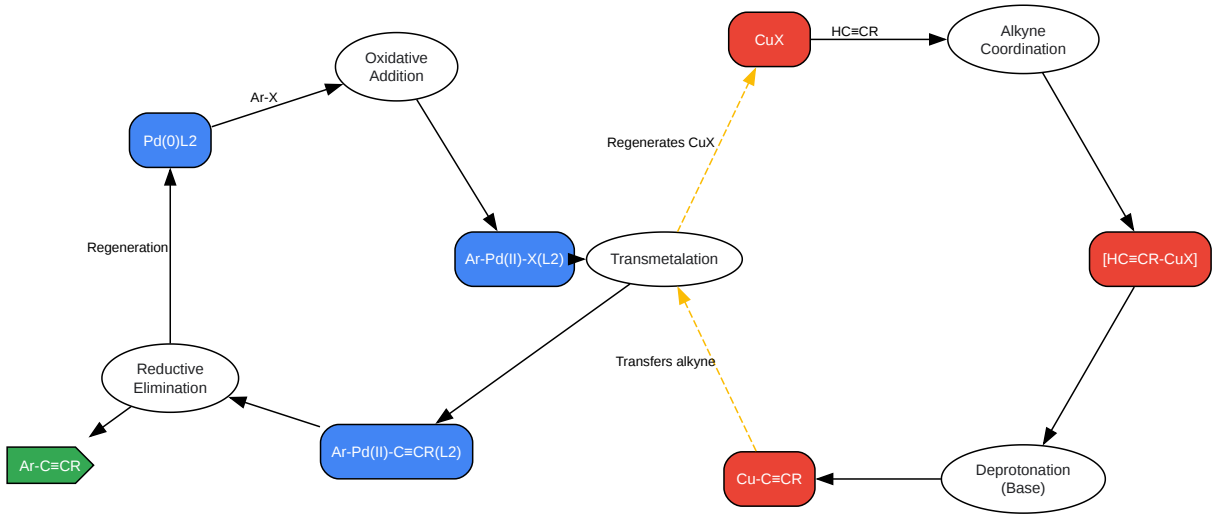
The Mechanistic Heart of the Reaction: A Dual Catalytic Cycle

The Sonogashira coupling is a fascinating example of cooperative catalysis, relying on two interconnected catalytic cycles: a palladium cycle and a copper cycle.[1] While the precise mechanism is still a subject of some academic discussion, the generally accepted pathway provides a robust framework for understanding and optimizing the reaction.[1]

A key step in the process is the formation of a copper acetylide intermediate, which then participates in a transmetalation step with the palladium center.[2] The reaction is typically carried out in the presence of a base, such as an amine, which serves to deprotonate the terminal alkyne and neutralize the hydrogen halide byproduct.[2]



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- 2. Metal-Catalyzed Cross-Coupling Reactions | ChemTalk [chemistrytalk.org]
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